

Proper Disposal Procedures for Phenothiazine, 10-acetyl-, 5-oxide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Phenothiazine, 10-acetyl-, 5-oxide

Cat. No.: B074548

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For researchers, scientists, and drug development professionals, ensuring the safe and proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This document provides essential guidance on the disposal of **Phenothiazine, 10-acetyl-, 5-oxide** (CAS No. 1217-37-4), a compound used in pharmaceutical research. The following procedures are based on best practices for handling related phenothiazine compounds and should be executed in conjunction with your institution's specific environmental health and safety (EHS) protocols.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to handle **Phenothiazine, 10-acetyl-, 5-oxide** with appropriate personal protective equipment (PPE). The information available for closely related compounds suggests that this substance may cause skin and eye irritation.

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-impermeable gloves.
- **Eye Protection:** Use safety goggles or a face shield.
- **Lab Coat:** A standard lab coat is required to prevent skin contact.
- **Respiratory Protection:** If there is a risk of dust formation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

In Case of Exposure:

- Skin Contact: Immediately wash the affected area with soap and plenty of water and consult a doctor.[\[1\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes and seek medical attention.[\[1\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[\[1\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key data for **Phenothiazine, 10-acetyl-, 5-oxide** and a closely related compound, providing a basis for safe handling and disposal.

Property	Value	Source
Chemical Name	1-(5,5-dioxido-10H-phenothiazin-10-yl)ethan-1-one	Cleanchem
CAS Number	1217-37-4	PubChem [2]
Molecular Formula	C14H11NO3S	Cleanchem [3]
Molecular Weight	273.3 g/mol	Cleanchem [3]
Storage	Store in a cool, dry place.	Cleanchem [3]

Step-by-Step Disposal Protocol

The recommended disposal method for **Phenothiazine, 10-acetyl-, 5-oxide** is through a licensed chemical waste disposal service. This ensures compliance with local, state, and federal regulations.

Methodology for Laboratory-Scale Waste:

- Segregation and Collection:
 - Collect waste **Phenothiazine, 10-acetyl-, 5-oxide**, including any contaminated materials (e.g., filter paper, gloves, weighing boats), in a dedicated, properly labeled, and sealed waste container.
 - The container should be made of a material compatible with the chemical.
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**Phenothiazine, 10-acetyl-, 5-oxide**," the CAS number "1217-37-4," and the approximate quantity.
 - Include any relevant hazard symbols as required by your institution.
- Storage of Waste:
 - Store the sealed waste container in a designated hazardous waste accumulation area.
 - This area should be well-ventilated, secure, and away from incompatible materials.
- Arranging for Disposal:
 - Contact your institution's EHS department to arrange for pickup and disposal by a licensed chemical destruction plant.
 - The primary recommended disposal methods are controlled incineration with flue gas scrubbing or other methods approved by the licensed facility.[\[1\]](#)
 - Do not discharge to sewer systems or contaminate water, foodstuffs, or feed.[\[1\]](#)

Decontamination of Empty Containers:

- Containers that held **Phenothiazine, 10-acetyl-, 5-oxide** should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- The rinsate must be collected and disposed of as hazardous waste.
- After triple-rinsing, the container can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill or offered for recycling if permitted by local regulations.^[1]

Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Phenothiazine, 10-acetyl-, 5-oxide**.

Caption: Logical workflow for the safe disposal of **Phenothiazine, 10-acetyl-, 5-oxide**.

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